

# Personal protective equipment for handling Bis(2-chloro-1-methylethyl) ether

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## Compound of Interest

Compound Name: Bis(2-chloro-1-methylethyl) ether

Cat. No.: B132582

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## Essential Safety and Handling Guide for Bis(2-chloro-1-methylethyl) ether

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **Bis(2-chloro-1-methylethyl) ether** (CAS RN 108-60-1). Adherence to these procedures is essential to ensure a safe laboratory environment.

### Hazard Summary

**Bis(2-chloro-1-methylethyl) ether** is a combustible, colorless liquid that is toxic if swallowed and harmful if inhaled. It can cause irritation to the skin, eyes, and respiratory tract.<sup>[1][2]</sup> This substance may be absorbed through the skin and may cause damage to the liver and kidneys.<sup>[1][3]</sup> There is also limited evidence of it causing cancer in animals.<sup>[3]</sup>

### Personal Protective Equipment (PPE)

The following table summarizes the required personal protective equipment when handling **Bis(2-chloro-1-methylethyl) ether**.

PPE Category	Item	Specification
Hand Protection	Gloves	Chemical resistant, solvent-resistant.[3][4]
Body Protection	Protective Clothing	Tychem® BR/LV, TK Responder, or Reflector® are recommended materials.[3] Standard work clothes and shoes are a minimum requirement.[4] Disposable Tyvek-type sleeves taped to gloves are also an option.[1]
Eye and Face Protection	Goggles/Face Shield	Tightly fitting safety goggles (chemical goggles).[4] A face shield should be worn if there is a splashing hazard.[4]
Respiratory Protection	Respirator	Required when vapors or aerosols are generated. A NIOSH-approved full-face positive pressure supplied-air respirator or a self-contained breathing apparatus (SCBA) is recommended.[1][5] A filter of type ABEK is also recommended.

## Operational Plan for Handling

### 1. Engineering Controls:

- Work under a chemical fume hood.
- Ensure adequate ventilation in the work area.[4]
- Where possible, use a closed system to transfer the chemical from storage containers to process containers.[3][6]

## 2. Safe Handling Practices:

- Avoid contact with skin and eyes.[4]
- Do not inhale the substance or its mixture.
- Wash hands and any exposed skin thoroughly after handling.[3]
- Do not eat, drink, or smoke in areas where the chemical is handled, processed, or stored.[3]
- Keep the container tightly closed in a well-ventilated place.[5]
- Keep away from heat, hot surfaces, sparks, open flames, and other ignition sources.

## 3. Storage:

- Store in a locked-up, well-ventilated place.
- Keep containers tightly closed.[3]
- Store under refrigerated temperatures and protect from light.[1][5]
- Store away from oxidizing agents, strong acids, metals, and epoxy coatings.[3]

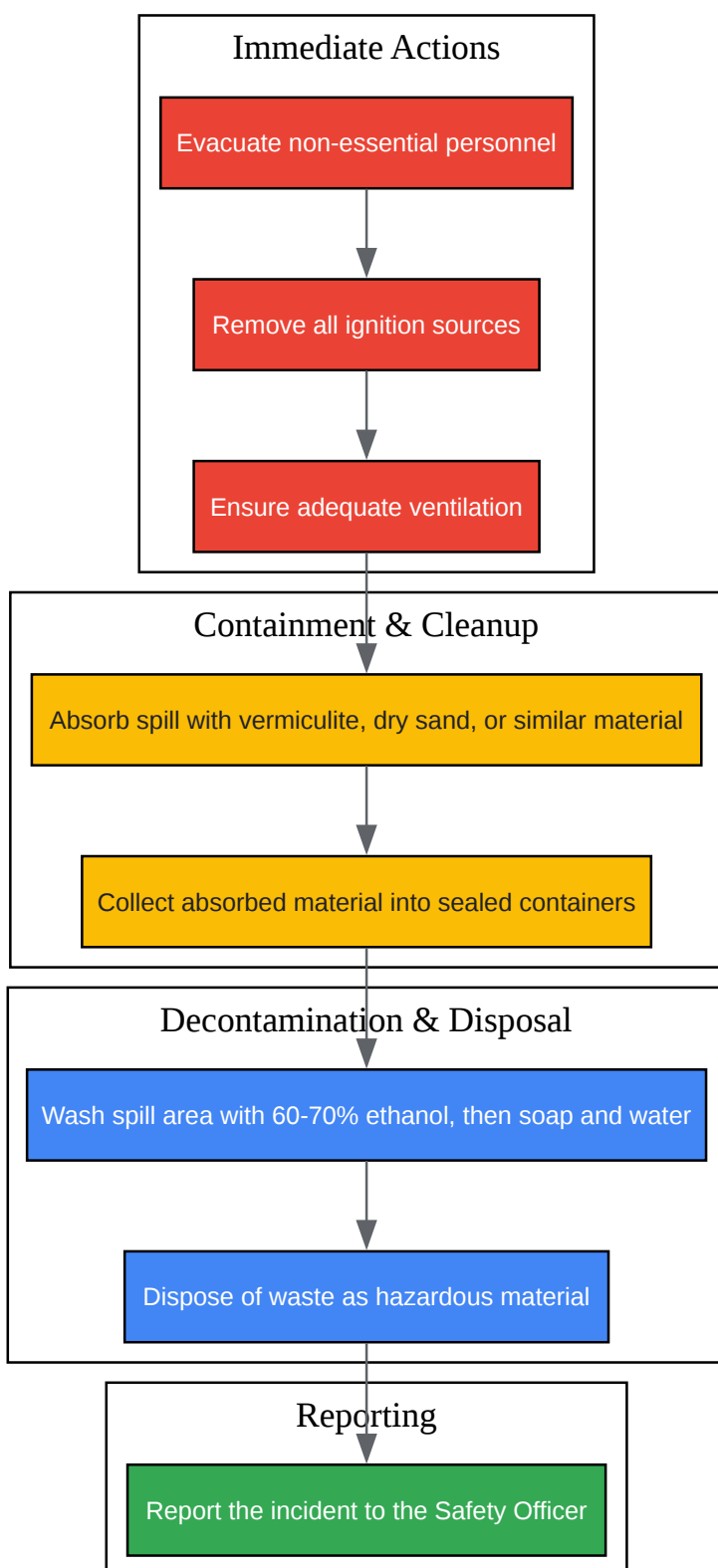
## 4. Disposal Plan:

- Waste material must be disposed of in accordance with national and local regulations.
- It may be necessary to dispose of **Bis(2-chloro-1-methylethyl) ether** as a hazardous waste.[3]
- Do not mix with other waste. Leave chemicals in their original containers.
- Handle uncleaned containers as you would the product itself.
- Contaminated clothing and absorbent materials should be sealed in a vapor-tight plastic bag for eventual disposal.[1]

## Emergency Procedures

### Spill Response Workflow

The following diagram outlines the step-by-step procedure for handling a spill of **Bis(2-chloro-1-methylethyl) ether**.



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Spill Response Workflow for **Bis(2-chloro-1-methylethyl) ether**.

### First Aid Measures:

- Inhalation: Remove the person to fresh air and keep them comfortable for breathing. Call a poison center or doctor if you feel unwell.
- Skin Contact: Immediately wash the affected area with soap and water while removing all contaminated clothing.[1]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[4]
- Ingestion: Immediately call a poison center or doctor. Rinse mouth. Do not induce vomiting.

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